

An In-depth Technical Guide to 6-Hydroxydecanoic Acid (CAS: 16899-10-8)

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Compound of Interest

Compound Name: Decanoic acid, 6-hydroxy-

Cat. No.: B15124926

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For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Hydroxydecanoic acid, with the CAS number 16899-10-8, is a medium-chain hydroxy fatty acid. This document provides a comprehensive overview of its known chemical and physical properties, safety and handling information, and places it within the broader context of hydroxy fatty acids. While experimental data for this specific isomer is limited in publicly available literature, this guide consolidates available information and presents predicted properties to aid researchers. The document highlights the need for further experimental investigation into the synthesis, biological activity, and potential therapeutic applications of this compound.

Chemical and Physical Properties

Precise experimental data for the physicochemical properties of 6-hydroxydecanoic acid are not readily available in scientific literature. The data presented below is a combination of information from chemical databases and predicted values, which should be used as a guide and requires experimental validation.

Table 1: Physicochemical Properties of 6-Hydroxydecanoic Acid

Property	Value	Source
IUPAC Name	6-Hydroxydecanoic acid	EPA
Synonyms	Decanoic acid, 6-hydroxy-; ϵ -Hydroxydecanoic acid	Molbase[1]
CAS Number	16899-10-8	EPA[2]
Molecular Formula	C10H20O3	EPA[2]
Molecular Weight	188.27 g/mol	EPA[2]
Appearance	Colorless to pale yellow liquid (at room temperature)	Inferred from related compounds
Melting Point	Not Available	HMDB[3]
Boiling Point	Not Available	HMDB[3]
Water Solubility	Practically insoluble	HMDB[3]
pKa	Not Available	
LogP	Not Available	HMDB[3]

Note: The lack of experimental data for properties like melting point, boiling point, and pKa is a significant data gap. Researchers should consider experimental determination of these values as a primary step.

Spectroscopic Data

Experimental spectroscopic data for 6-hydroxydecanoic acid is not currently available in public databases. Predicted spectral data can be generated using cheminformatics tools.

Table 2: Predicted Spectroscopic Data

Spectrum Type	Predicted Data
^1H -NMR	Predictions can be generated using software like ChemDraw or online predictors. Key signals would be expected for the hydroxyl proton, the methine proton at the C6 position, the alpha-protons to the carboxyl group, and the methylene protons along the carbon chain.
^{13}C -NMR	Predictions would show distinct signals for the carbonyl carbon, the carbon bearing the hydroxyl group (C6), and the other eight carbons in the aliphatic chain.
Mass Spectrometry	The nominal mass is 188 amu. Expected fragmentation patterns would involve loss of water from the molecular ion and cleavage adjacent to the carbonyl and hydroxyl groups.
Infrared (IR)	Characteristic peaks would be expected for the O-H stretch of the carboxylic acid (broad), the C=O stretch of the carboxylic acid, the O-H stretch of the alcohol, and C-H stretches of the aliphatic chain.

Synthesis

A specific, detailed experimental protocol for the synthesis of 6-hydroxydecanoic acid is not described in the reviewed literature. However, general synthetic routes for hydroxy fatty acids can be adapted. One potential, though not experimentally verified for this specific compound, pathway is the oxidation of a corresponding diol or the reduction of a keto acid.

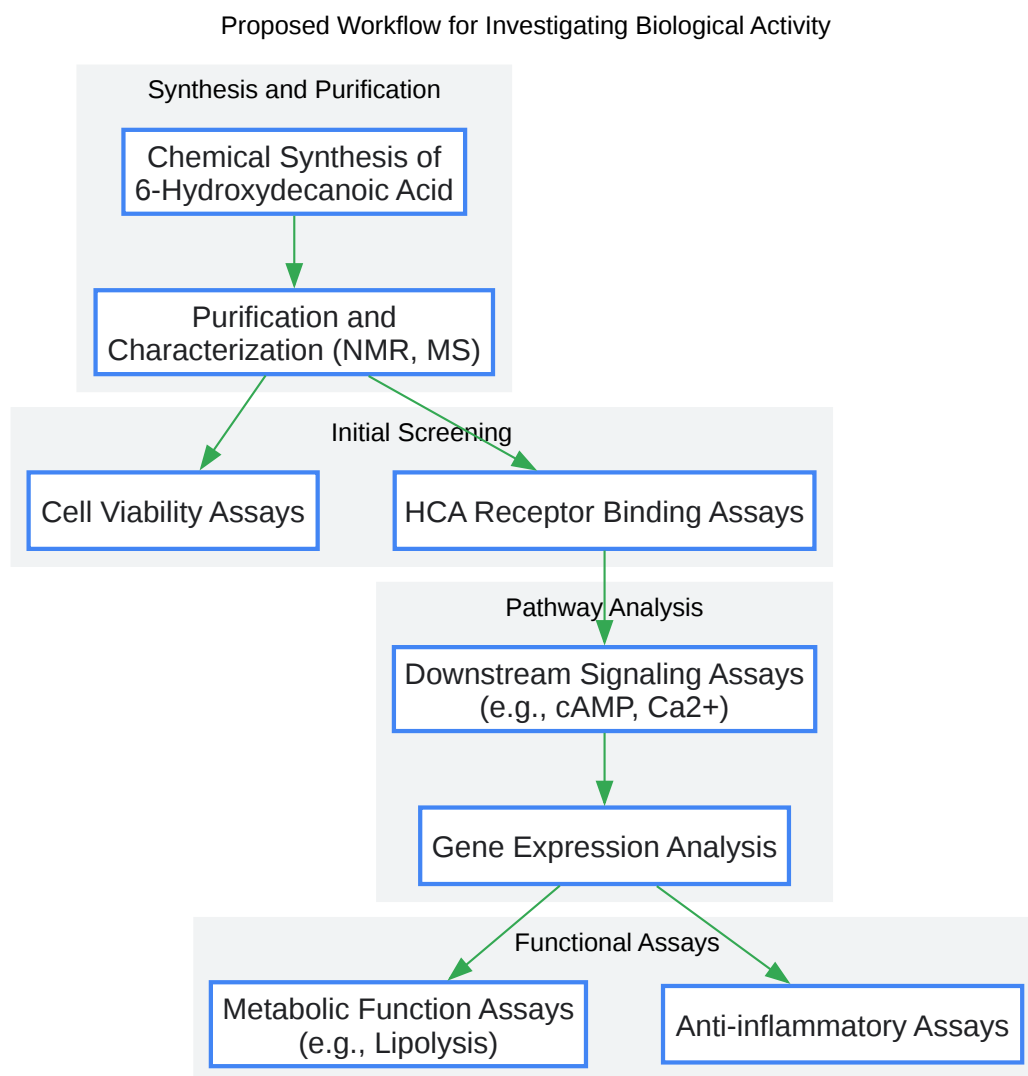
For instance, a plausible synthetic approach could involve the Baeyer-Villiger oxidation of cyclohexanone to yield ϵ -caprolactone, followed by hydrolysis to 6-hydroxyhexanoic acid. A similar strategy starting from a suitably substituted cyclodecanone derivative could potentially yield 6-hydroxydecanoic acid, though this remains speculative without experimental validation.

Biological Activity and Signaling Pathways

There is no specific information available regarding the biological activity or the signaling pathways directly involving 6-hydroxydecanoic acid. However, other isomers of hydroxydecanoic acid and other hydroxy fatty acids have been shown to possess a range of biological activities.

- **Other Hydroxydecanoic Acid Isomers:** For example, 2-hydroxydecanoic acid is used as an antimicrobial agent and a precursor in chemical synthesis.^[4] 10-hydroxydecanoic acid, found in royal jelly, has been reported to have various biological activities.^{[5][6]}
- **General Role of Hydroxy Fatty Acids:** Hydroxy-carboxylic acids are known to act as endogenous ligands for a family of G protein-coupled receptors (GPCRs), often referred to as hydroxy-carboxylic acid (HCA) receptors.^{[7][8]} These receptors are involved in regulating metabolic processes.^{[7][8]} It is plausible that 6-hydroxydecanoic acid could interact with one or more of these receptors, but this requires experimental investigation.

Given the lack of specific data, a logical workflow for investigating the biological activity of 6-hydroxydecanoic acid is proposed below.



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Caption: Proposed experimental workflow for elucidating the biological function of 6-hydroxydecanoic acid.

Experimental Protocols

Detailed experimental protocols for 6-hydroxydecanoic acid are absent from the scientific literature. Researchers interested in this compound will need to develop and validate their own protocols for synthesis, purification, and biological assays. General protocols for working with fatty acids and performing the assays mentioned in the workflow above can be found in standard molecular biology and pharmacology methods manuals.

Safety and Handling

Safety data sheets (SDS) for similar hydroxy fatty acids provide general guidance on handling. 6-Hydroxyhexanoic acid, a related compound, is categorized as causing skin and serious eye irritation, and may cause respiratory irritation.[9]

Table 3: General Safety and Handling Precautions

Precaution	Recommendation	Source
Personal Protective Equipment (PPE)	Wear protective gloves, eye protection (safety goggles), and a lab coat.	Fisher Scientific[10]
Handling	Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Use in a well-ventilated area.	Fisher Scientific[10]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.	Fisher Scientific[10]
Fire Fighting	Use extinguishing media appropriate for the surrounding environment. Carbon monoxide and carbon dioxide may be produced upon combustion.	Fisher Scientific[10]
First Aid	Eyes: Rinse immediately with plenty of water for at least 15 minutes. Skin: Wash off immediately with plenty of water. Inhalation: Move to fresh air. Ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.	Fisher Scientific[10]

Conclusion and Future Directions

6-Hydroxydecanoic acid (CAS 16899-10-8) represents a poorly characterized molecule within the class of hydroxy fatty acids. While its basic chemical identity is established, a significant lack of experimental data on its physicochemical properties, synthesis, and biological functions

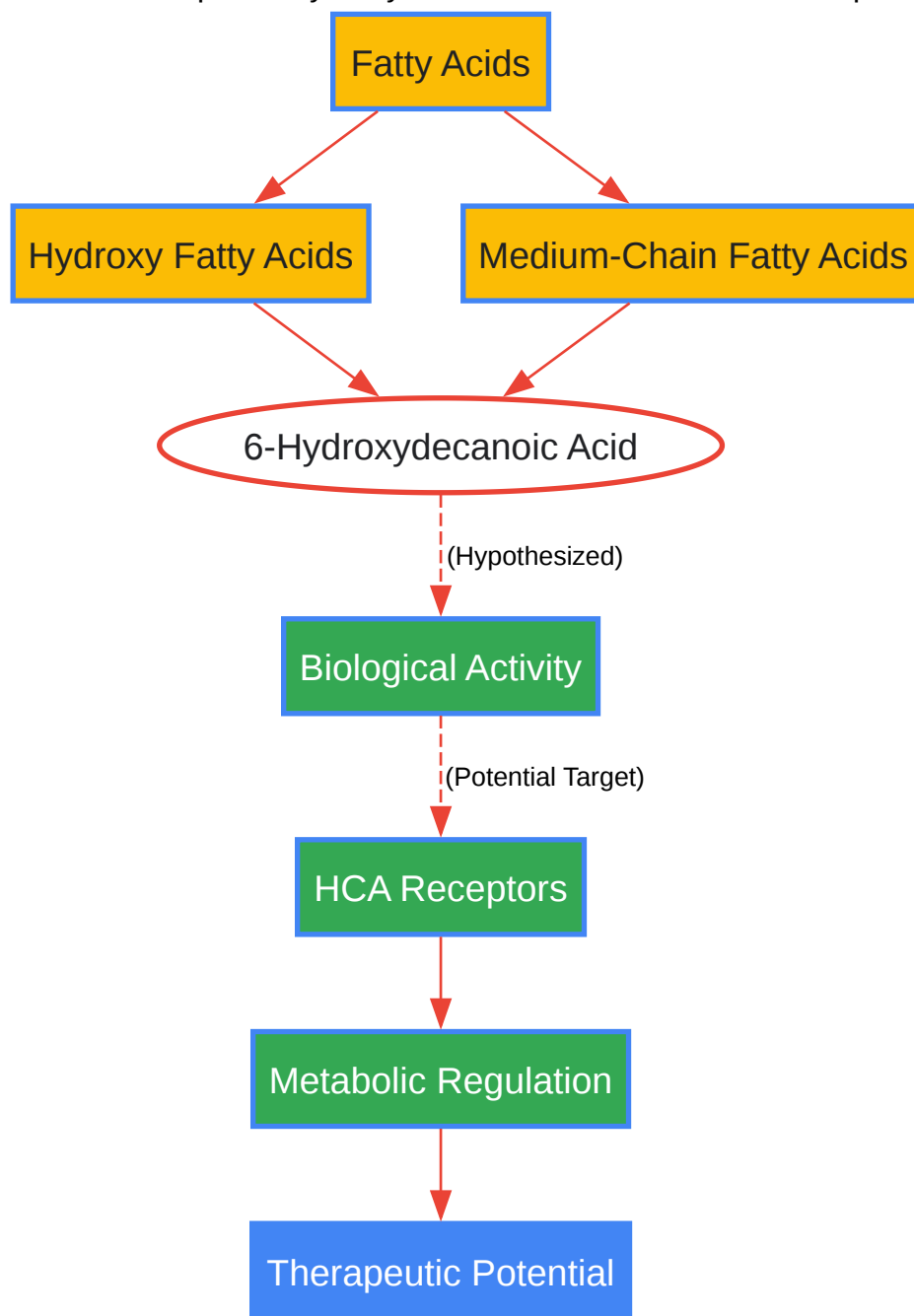
exists. The information available for other hydroxydecanoic acid isomers suggests that this compound could have interesting biological activities.

Future research should focus on:

- Developing a robust and scalable synthesis for 6-hydroxydecanoic acid.
- Thoroughly characterizing its physicochemical properties through experimental methods.
- Investigating its biological activity, particularly its potential interaction with HCA receptors and its effects on metabolic and inflammatory pathways.

The generation of this fundamental data will be crucial for unlocking the potential of 6-hydroxydecanoic acid for applications in drug development and other scientific fields.

Relationship of 6-Hydroxydecanoic Acid to Broader Concepts

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Caption: Conceptual diagram showing the classification and potential significance of 6-hydroxydecanoic acid.

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